

An In-depth Technical Guide to Tetracosanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetracosanoyl chloride

Cat. No.: B3145926

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Tetracosanoyl chloride** (also known as Lignoceric acid chloride), a key intermediate in lipid synthesis, particularly in the development of ceramide-based therapeutics and research tools.

Chemical and Physical Properties

Tetracosanoyl chloride is a long-chain acyl chloride that serves as a reactive precursor for the synthesis of various lipid species. Its physical state is typically an off-white solid at room temperature.^{[1][2]} Due to its reactive nature, it must be stored under inert atmosphere at low temperatures, typically -20°C, to prevent degradation.^{[1][3]}

Table 1: Chemical and Physical Properties of Tetracosanoyl Chloride

Property	Value	Source/Comment
IUPAC Name	tetracosanoyl chloride	[1]
Synonyms	Lignoceric Acid Chloride	[1][4]
CAS Number	58576-73-1	[1][4][5]
Molecular Formula	C ₂₄ H ₄₇ ClO	[1][4][5]
Molecular Weight	387.08 g/mol	[1][4]
Appearance	Off-white to beige solid	[1][2]
Melting Point	Data not available. Estimated to be slightly above room temperature based on homologous compounds.	
Boiling Point	Data not available. Decomposes at high temperatures.	
Density	Data not available.	
Solubility	Soluble in non-polar organic solvents (e.g., hexane, chloroform, ethers).[6] Insoluble and reactive with polar protic solvents (e.g., water, alcohols).[6][7]	By analogy with other long-chain acyl chlorides.
Storage	-20°C Freezer, under inert atmosphere.	[1][3]

Reactivity and Stability

As an acyl chloride, **Tetracosanoyl chloride** is characterized by the electrophilic carbonyl carbon, making it highly susceptible to nucleophilic attack.

- Hydrolysis: It reacts readily with water to form the corresponding carboxylic acid, lignoceric acid, and hydrochloric acid. This reactivity necessitates handling under anhydrous

conditions.

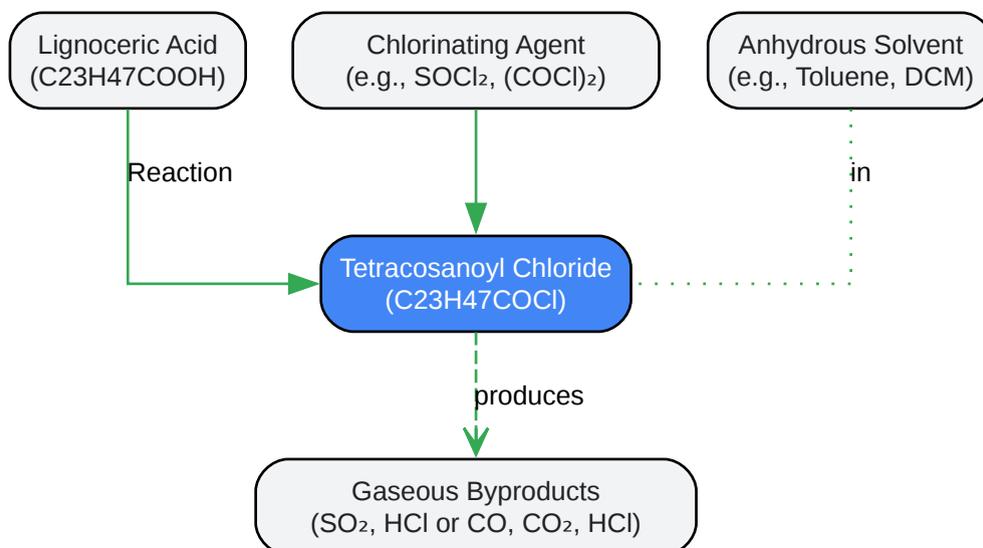
- **Reaction with Nucleophiles:** It is a potent acylating agent, reacting with alcohols to form esters, with amines to form amides, and with other nucleophiles. This high reactivity is fundamental to its utility in organic synthesis.
- **Stability:** The compound is stable when stored under recommended anhydrous and low-temperature conditions.[1][3] Exposure to moisture or elevated temperatures will lead to rapid degradation.

Synthesis and Application in Drug Development

Tetracosanoyl chloride is a critical building block in the synthesis of complex lipids. Its primary application is in the preparation of C24 ceramides and other sphingolipids, which are integral to cell membrane structure and signaling pathways.[1] Dysregulation of ceramide metabolism is implicated in numerous diseases, including metabolic disorders, neurodegenerative diseases, and cancer, making synthetic ceramides and their analogues valuable tools for drug development and research.

General Synthesis of Tetracosanoyl Chloride

The standard method for synthesizing **Tetracosanoyl chloride** is via the chlorination of its parent carboxylic acid, lignoceric acid. This is typically achieved using a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).

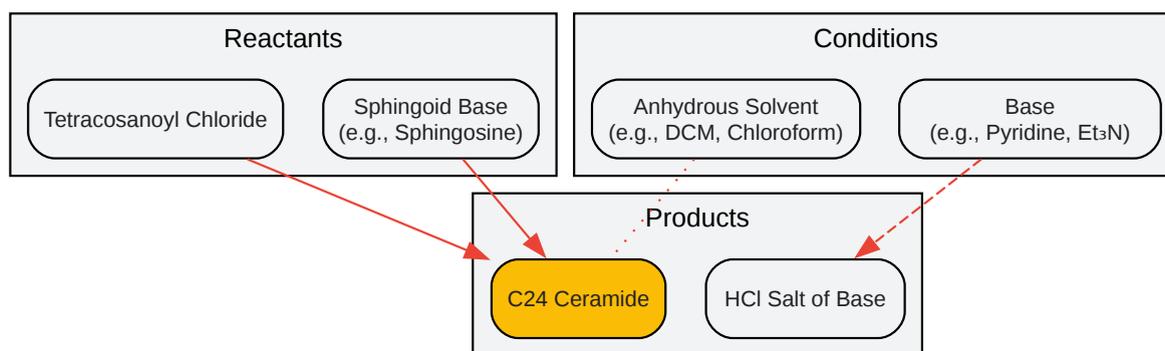


[Click to download full resolution via product page](#)

Caption: General synthesis of **Tetracosanoyl chloride**.

Application in Ceramide Synthesis

The most significant application of **Tetracosanoyl chloride** is in the acylation of sphingoid bases (e.g., sphingosine, sphinganine) to produce N-acyl ceramides. This reaction forms the amide bond characteristic of all ceramides.



[Click to download full resolution via product page](#)

Caption: Reaction pathway for C24 Ceramide synthesis.

Experimental Protocols

Representative Protocol for Ceramide Synthesis

The following is a representative protocol for the synthesis of N-lignoceroylsphingosine (C24 Ceramide) using **Tetracosanoyl chloride**.

Materials:

- **Tetracosanoyl chloride**
- D-erythro-Sphingosine
- Anhydrous Dichloromethane (DCM)

- Anhydrous Pyridine
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Chloroform/Methanol gradient)

Procedure:

- Dissolve D-erythro-sphingosine (1 equivalent) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., Argon or Nitrogen).
- Add anhydrous pyridine (1.5 equivalents) to the solution and cool the mixture to 0°C in an ice bath.
- In a separate flask, dissolve **Tetracosanoyl chloride** (1.1 equivalents) in anhydrous DCM.
- Add the **Tetracosanoyl chloride** solution dropwise to the cooled sphingosine solution over 30 minutes with constant stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a small amount of water.
- Dilute the mixture with DCM and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a chloroform/methanol solvent gradient to yield the pure C24 Ceramide.
- Characterize the final product using NMR, Mass Spectrometry, and IR spectroscopy.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of C24 Ceramide.

Spectroscopic Data (Predicted)

While experimental spectra for **Tetracosanoyl chloride** are not readily available in public databases, its spectral characteristics can be reliably predicted based on its structure and data from homologous compounds.

Table 2: Predicted Spectroscopic Data for Tetracosanoyl Chloride

Spectroscopy	Characteristic Peaks / Signals
¹ H NMR	δ (ppm): ~2.8-2.9 (t, 2H, -CH ₂ -COCl), ~1.6-1.7 (quintet, 2H, -CH ₂ -CH ₂ -COCl), ~1.2-1.4 (br m, 40H, -(CH ₂) ₂₀ -), 0.88 (t, 3H, -CH ₃).
¹³ C NMR	δ (ppm): ~173-174 (C=O), ~45-46 (-CH ₂ -COCl), ~32-34 (multiple CH ₂ peaks), ~29-30 (bulk of CH ₂ peaks from long chain), ~25 (-CH ₂ -CH ₂ -COCl), ~22.7 (-CH ₂ -CH ₃), ~14.1 (-CH ₃).
IR Spectroscopy	ν (cm ⁻¹): ~2920 (s, C-H stretch, asymmetric), ~2850 (s, C-H stretch, symmetric), ~1800 (s, sharp, C=O stretch of acyl chloride), ~1465 (m, C-H bend), ~720 (m, C-H rock). The peak around 1800 cm ⁻¹ is highly characteristic.[8]
Mass Spectrometry	(EI): Molecular ion [M] ⁺ at m/z 386/388 (isotope pattern for Cl). Fragmentation would show loss of Cl (m/z 351) and characteristic cleavage along the alkyl chain.

Safety and Handling

Tetracosanoyl chloride is a reactive and corrosive chemical that requires careful handling.

Table 3: GHS Hazard Information (Inferred)

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Corrosion	Danger	H314: Causes severe skin burns and eye damage.[3]
Acute Toxicity	Exclamation Mark	Warning	H302 + H312: Harmful if swallowed or in contact with skin.[1][3]
Reactivity	(none)	Danger	EUH014: Reacts violently with water.[9]

Handling Precautions:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[10]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[11]
- Avoid inhalation of dust or vapors.
- Keep away from water and other sources of moisture to prevent violent reactions and decomposition.[11]
- Ground all equipment when handling to prevent static discharge.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[11]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11]

This guide is intended for use by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Tetracosanoic acid chloride | CAS#:58576-73-1 | Chemsrcc [chemsrc.com]
- 3. Full collection of Hazard statements. In force from 17 October 2020 [msds-europe.com]
- 4. scienceopen.com [scienceopen.com]
- 5. chem-space.com [chem-space.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. Reddit - The heart of the internet [reddit.com]
- 9. chemsafetypro.com [chemsafetypro.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetracosanoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3145926#what-are-the-properties-of-tetracosanoyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com